

Gd₂Ni₇ superlattice structure and stacking faults

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Compound of Interest

Compound Name: Gadolinium--nickel (2/7)

CAS No.: 12024-84-9

Cat. No.: B14736057

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Executive Summary

The Gd₂Ni₇ intermetallic system represents a critical intersection of structural complexity and functional utility, serving as a high-performance candidate for solid-state hydrogen storage and magnetocaloric refrigeration. Unlike simple alloys, Gd₂Ni₇ crystallizes in a superlattice structure composed of alternating subunits. This guide provides an in-depth analysis of its crystallographic architecture, specifically the manipulation of stacking faults—planar defects that are not merely imperfections but tunable variables for enhancing diffusion kinetics and phase stability.

Crystallographic Architecture: The Superlattice Paradigm

The Gd₂Ni₇ structure is not a random solid solution but a highly ordered superlattice constructed from two fundamental building blocks stacked along the

-axis. Understanding this modularity is the prerequisite for any defect engineering strategy.

The Subunit "Lego" Blocks

The stoichiometry of Gd_2Ni_7 (

) is achieved by chemically stacking two distinct structural subunits:

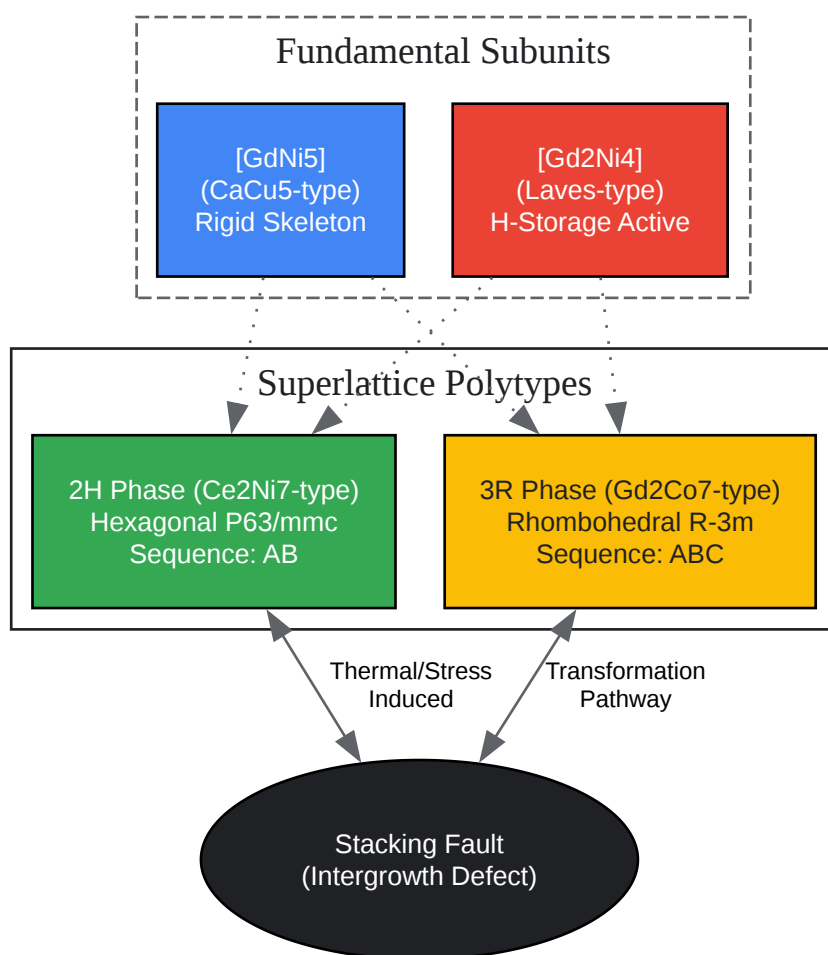
- Units: These adopt the hexagonal $CaCu_5$ -type structure (). They are rigid and relatively resistant to hydrogen-induced expansion.
- Units: These are often described as Laves-phase-like blocks (related to $MgCu_2$ or $MgZn_2$). These units are the "active" sites for hydrogen absorption, exhibiting significant lattice expansion upon hydrogenation.

Stoichiometric Assembly:

Polytypism: 2H vs. 3R

Depending on the stacking sequence of these blocks, Gd_2Ni_7 crystallizes in two primary polytypes. The energy difference between these phases is minimal, making the system prone to stacking faults.

- 2H Polytype (Ce_2Ni_7 -type):
 - Space Group: Hexagonal
 - Stacking Sequence: The blocks stack in an AB AB sequence.
 - Unit Cell: Contains 2 formula units (4 blocks).
- 3R Polytype (Gd_2Co_7 -type):
 - Space Group: Rhombohedral
 - Stacking Sequence: The blocks stack in an ABC ABC sequence.
 - Unit Cell: Contains 3 formula units (6 blocks).



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Figure 1: Structural hierarchy of Gd_2Ni_7 , illustrating the assembly of rigid

and active

subunits into 2H and 3R polytypes, mediated by stacking faults.

Defect Engineering: Stacking Faults

In this system, stacking faults are not merely "broken" crystals; they are intergrowth defects. A stacking fault often represents a local deviation in stoichiometry or block sequence—for example, an extra

layer inserted into the sequence, locally creating a

or

environment.

Thermodynamics of Formation: The formation energy of stacking faults in Gd_2Ni_7 is low due to the structural similarity between the subunits.

- **Mechanism:** During synthesis (cooling) or hydrogenation (expansion), the lattice relieves strain by "slipping" along the basal plane

.

- **Role in H-Storage:** Stacking faults act as fast diffusion corridors for hydrogen atoms, bypassing the slower bulk diffusion through the rigid

blocks. However, excessive faulting can lead to amorphization and loss of reversible capacity.

Experimental Protocol

To reliably synthesize Gd_2Ni_7 and control the phase purity (2H vs. 3R), a rigorous Arc Melting and Annealing protocol is required.

Synthesis Workflow

Parameter	Specification	Causality / Rationale
Precursors	Gd (99.9%), Ni (99.99%)	High purity prevents oxide pinning of grain boundaries.
Stoichiometry	Gd ₂ Ni ₇ (Excess Ni: +0.5 wt%)	Compensates for Ni volatilization during arc melting.
Melting	Arc Melt (Ar atm, Zr getter)	Zr getter scavenges residual . Remelt 4-5 times for homogeneity.
Annealing	900°C - 1000°C (168-240 hrs)	Critical for superlattice ordering. Insufficient time yields mixed .
Quenching	Ice-water Quench	Freezes the high-temperature equilibrium phase (often stabilizes 2H in this specific stoichiometry).

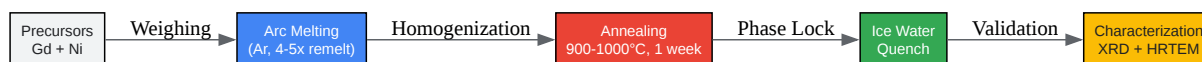
Characterization Strategy

- XRD (Rietveld Refinement):
 - Distinguish 2H from 3R by analyzing the low-angle superlattice peaks (e.g., depending on wavelength).
 - Key Indicator: The presence of anisotropic line broadening often signals a high density of stacking faults.
- HRTEM (High-Resolution TEM):
 - Zone Axis: Align along

or

to view the stacking layers edge-on.

- Observation: Look for variations in the fringe periodicity. A perfect 2H crystal will show a repeating motif of ~2.5 nm. Faults appear as disrupted sequences (e.g., a "3R-like" block inside a "2H" grain).



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Figure 2: Step-by-step synthesis protocol designed to maximize phase purity and control stacking fault density.

Functional Implications

Hydrogen Storage & Battery Performance

The superlattice structure dictates the electrochemical performance in Ni-MH batteries.^[1]

- Subunit Mismatch: Upon hydrogenation, the subunit expands significantly (~20 vol%), while expands minimally.
- The "Breathable" Lattice: This mismatch creates immense internal stress.
 - Positive Outcome: Stacking faults form to accommodate this stress, preventing catastrophic fracture (pulverization).
 - Negative Outcome: If the mismatch is too high, the superlattice collapses into amorphous clusters, degrading cycle life.
- Optimization: Substitutions (e.g., Mg for Gd, or Al for Ni) are used to tune the volume of the subunits to minimize this mismatch (lattice strain engineering).

Magnetocaloric Effect (MCE)

Gd_2Ni_7 exhibits a magnetic phase transition near 115 K.

- Entropy Change (): The magnitude of the MCE depends on the sharpness of the transition.
- Defect Impact: A mix of 2H and 3R phases (or high stacking fault density) broadens the magnetic transition peak, reducing the maximum cooling power (RCP) but widening the working temperature range. For "table-like" MCE profiles, a controlled distribution of stacking faults is actually desirable.

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